

synonyms for 6-Aminonaphthalene-2-sulfonic acid

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Compound of Interest

Compound Name: 6-Aminonaphthalene-2-sulfonic acid

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An In-depth Technical Guide to 6-Aminonaphthalene-2-sulfonic Acid

This technical guide provides a comprehensive overview of **6-Aminonaphthalene-2-sulfonic acid**, a significant intermediate in the synthesis of azo dyes and a compound of interest in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synonyms, chemical and physical properties, experimental protocols for its synthesis and purification, and relevant biological pathways.

Synonyms

6-Aminonaphthalene-2-sulfonic acid is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of its synonyms is provided below:

- 2-Amino-6-naphthalenesulfonic acid[1][2]
- 2-Amino-6-naphthylsulfonic acid[1][2]
- 2-Amino-6-sulfonaphthalene[1][2]
- 2-Naphthylamine-6-sulfonic acid[1]
- 6-Amino-2-naphthalenesulfonic acid[1]

- 6-Aminonaphthalene-2-sulphonic acid[[1](#)]
- 6-Naphthylamine-2-sulfonic acid[[1](#)]
- 6-Sulfo-2-naphthylamine[[2](#)]
- Amino-Schaeffer acid[[2](#)]
- Brönner's acid[[1](#)][[2](#)]
- Bronner acid[[1](#)][[2](#)][[3](#)]
- 1,6-Clev's acid[[1](#)]
- 6-ANS[[1](#)]
- Pontamine Fast Scarlet 4BA[[1](#)]
- Phenamine Fast Scarlet 4BGP[[1](#)]

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **6-Aminonaphthalene-2-sulfonic acid**.

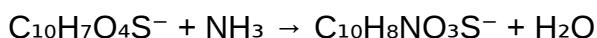
Property	Value	Source
CAS Number	93-00-5	[1]
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1] [3]
Molecular Weight	223.25 g/mol	[1]
Appearance	White to light yellow crystalline solid	[2] [4]
Boiling Point	500°C	[5]
Density	1.5 ± 0.1 g/cm ³	[5]
Solubility	0.2% in water at 100°C	[3]
pH	3.63 (acidic)	[4]
XLogP3	-0.1	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[6]
Rotatable Bond Count	1	[6]
Exact Mass	223.03031432 Da	[1]
Refractive Index	1.713	[5]

Experimental Protocols

Synthesis via Bucherer Reaction

The primary industrial method for the synthesis of **6-Aminonaphthalene-2-sulfonic acid** is the Bucherer reaction. This reaction involves the amination of 2-Hydroxynaphthalene-6-sulfonic acid.[\[3\]](#)[\[7\]](#)

Overall Reaction:



Detailed Protocol:

A single-vessel process for preparing 2-aminonaphthalene-6-sulfonic acid of high purity has been described.^[8] The general steps are as follows:

- **Sulfonation:** 2-Hydroxynaphthalene is sulfonated using concentrated sulfuric acid. The mixture is stirred at 86°C until dissolution, and the temperature is then raised incrementally to 105°C.^[8]
- **Dilution and Impurity Removal:** The sulfonation melt is diluted with water. Impurities, particularly unreacted 2-hydroxynaphthalene, are removed by extraction with toluene or xylene and/or by treatment with activated carbon.^[8]
- **Bucherer Reaction:** The purified aqueous solution of 2-hydroxynaphthalene-6-sulfonic acid is then subjected to the Bucherer reaction. This is achieved by reacting it with ammonia in the presence of ammonium bisulfite.^{[8][9]}
- **Isolation:** The resulting 2-aminonaphthalene-6-sulfonic acid (Brönner's acid) is then isolated. The suspension is cooled to approximately 60°C, and the product is collected by filtration.^[8]
- **Washing:** The filtered product is washed with a dilute acid, such as 2% hydrochloric acid, until the filtrate is colorless.^[8]

Purification

A common method for the purification of **6-Aminonaphthalene-2-sulfonic acid** is crystallization.

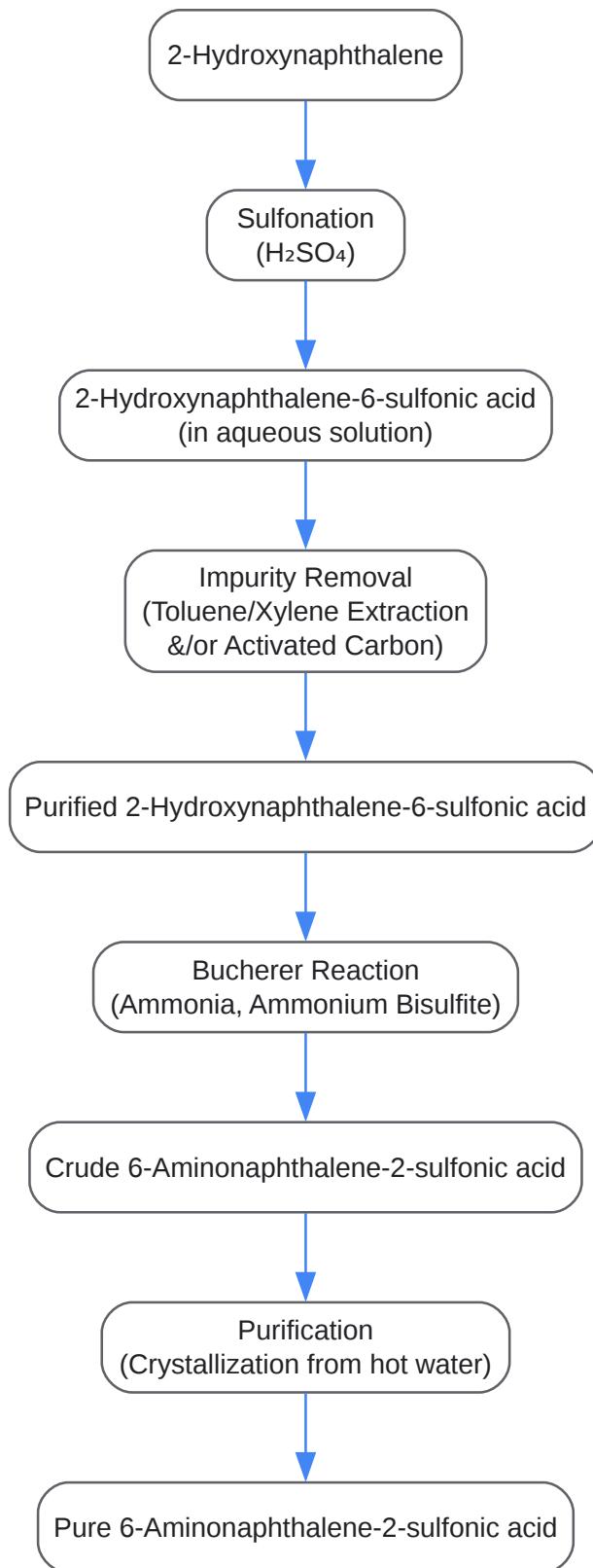
Protocol:

- **Crystallization:** The crude acid is dissolved in a large volume of hot water.^[3]
- **Cooling and Collection:** The solution is allowed to cool, during which the purified acid crystallizes. The crystals are then collected by filtration. The compound typically crystallizes from water as the monohydrate in plates.^[3]

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates the key stages in the synthesis and purification of **6-Aminonaphthalene-2-sulfonic acid**.

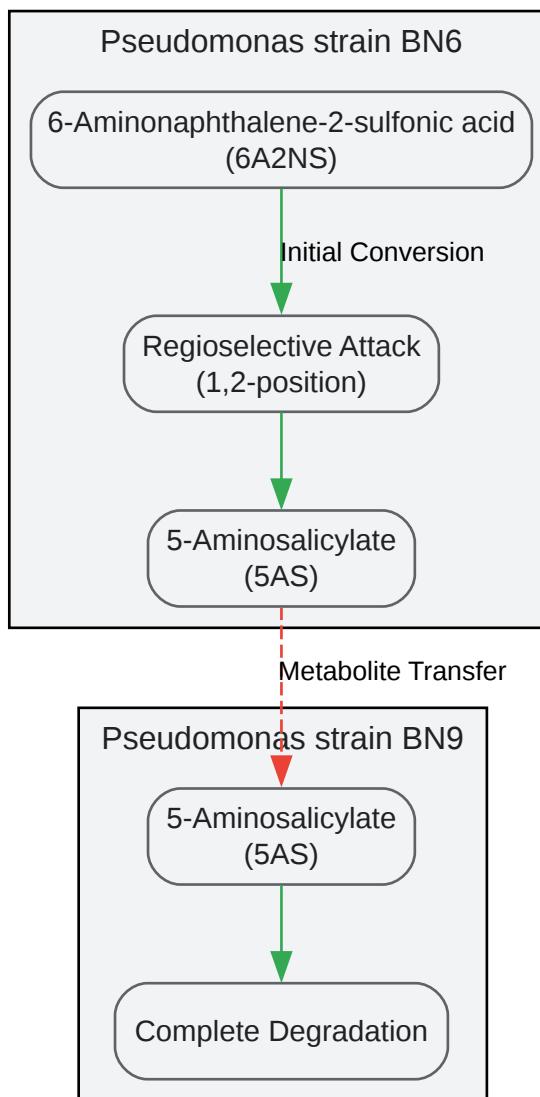


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Caption: Workflow for the synthesis and purification of **6-Aminonaphthalene-2-sulfonic acid**.

Bacterial Degradation Pathway

A mixed bacterial community has been shown to degrade **6-Aminonaphthalene-2-sulfonic acid** (6A2NS). This process involves a mutualistic interaction between two *Pseudomonas* strains.[10]



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Caption: Mutualistic degradation of 6A2NS by two *Pseudomonas* strains.

Applications in Research and Development

6-Aminonaphthalene-2-sulfonic acid is a crucial intermediate in the manufacture of a wide range of dyes.[2][11] Beyond its role in the dye industry, it has applications in other areas of scientific research:

- Antitumor Agent Synthesis: It is used in the synthesis of diaryl urea derivatives that have demonstrated in vitro antitumor activity.[2][3]
- Analytical Chemistry: Due to its functional groups, it can be used in the complexation of metal ions and may serve as a pH indicator.[2]
- Organic Synthesis: The presence of both amino and sulfonic acid groups makes it a versatile building block for creating more complex organic molecules for various research applications, including drug discovery and materials science.[2]

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